

An In-depth Technical Guide on the Physical Properties of 1-Chloroanthracene

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Compound of Interest

Compound Name: 1-Chloroanthracene

Cat. No.: B1594150

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This guide provides a comprehensive overview of the melting and boiling points of **1-chloroanthracene**, tailored for researchers, scientists, and professionals in drug development. It includes a summary of quantitative data, a general experimental protocol for melting point determination, and a visualization of the experimental workflow.

Data Presentation: Physical Properties of 1-Chloroanthracene

The following table summarizes the key physical properties of **1-chloroanthracene**. It is important to note that while the melting point is well-documented from experimental data, the boiling point is largely based on estimations.

Property	Value	Source
Melting Point	77-80 °C (lit.)	[1][2][3]
77 °C	[4]	
Boiling Point	275.35°C (rough estimate)	[1][3]
Not Available	[4]	
Density	1.171 g/mL at 25 °C (lit.)	[1][2]
Molecular Formula	C ₁₄ H ₉ Cl	[1][4]
Molecular Weight	212.67 g/mol	[2][4]

Experimental Protocols: Melting Point Determination

While specific experimental protocols for the determination of **1-chloroanthracene**'s melting and boiling points are not detailed in the provided literature, a general methodology for determining the melting point of a crystalline solid like **1-chloroanthracene** is described below. This protocol is based on standard laboratory practices.

Objective: To determine the melting point range of a solid sample of **1-chloroanthracene**.

Apparatus:

- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle
- Sample of **1-chloroanthracene**

Procedure:

- **Sample Preparation:** A small amount of **1-chloroanthracene** is finely ground into a powder using a mortar and pestle to ensure uniform heat distribution.
- **Capillary Tube Loading:** The open end of a capillary tube is tapped into the powdered sample, packing it to a height of 2-3 mm. The tube is then inverted and tapped gently to cause the sample to fall to the bottom.
- **Apparatus Setup:** The loaded capillary tube is placed into the heating block of the melting point apparatus.
- **Heating and Observation:**
 - The sample is heated rapidly to a temperature approximately 10-15 °C below the expected melting point (around 65 °C for **1-chloroanthracene**).
 - The heating rate is then reduced to 1-2 °C per minute to allow for thermal equilibrium.
 - The sample is observed through the magnifying eyepiece.
- **Data Recording:**
 - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
 - The temperature at which the entire solid sample has turned into a clear liquid is recorded as the end of the melting range.
- **Cooling and Repetition:** The apparatus is allowed to cool, and the measurement can be repeated with a fresh sample and capillary tube to ensure accuracy.

Mandatory Visualization

The following diagram illustrates the general experimental workflow for determining the melting point of a solid compound.



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General workflow for melting point determination.

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